

Troubleshooting inconsistent results with "Cholesterol 24-hydroxylase-IN-1"

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Compound of Interest

Compound Name: Cholesterol 24-hydroxylase-IN-1

Cat. No.: B12410387

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Technical Support Center: Cholesterol 24-Hydroxylase-IN-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing "**Cholesterol 24-hydroxylase-IN-1**," a potent and selective inhibitor of the enzyme Cholesterol 24-hydroxylase (CH24H), also known as CYP46A1.

Frequently Asked Questions (FAQs)

Q1: What is **Cholesterol 24-hydroxylase-IN-1** and what are its key properties?

Cholesterol 24-hydroxylase-IN-1 is a potent, orally active, and highly selective inhibitor of Cholesterol 24-hydroxylase (CH24H/CYP46A1).^{[1][2][3]} It has been shown to cross the blood-brain barrier, making it a valuable tool for in vivo studies of CH24H function in the central nervous system.^{[1][2]}

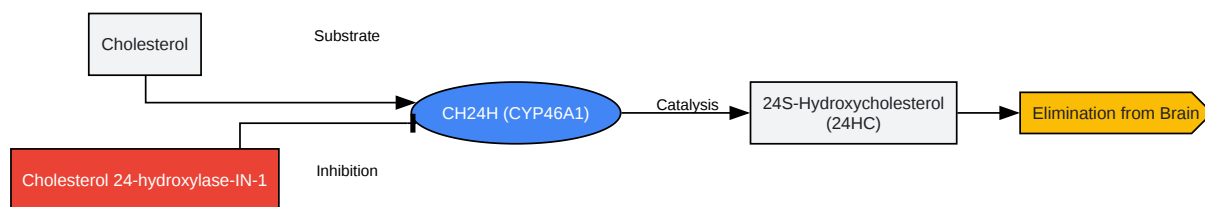
Key Properties of **Cholesterol 24-hydroxylase-IN-1**

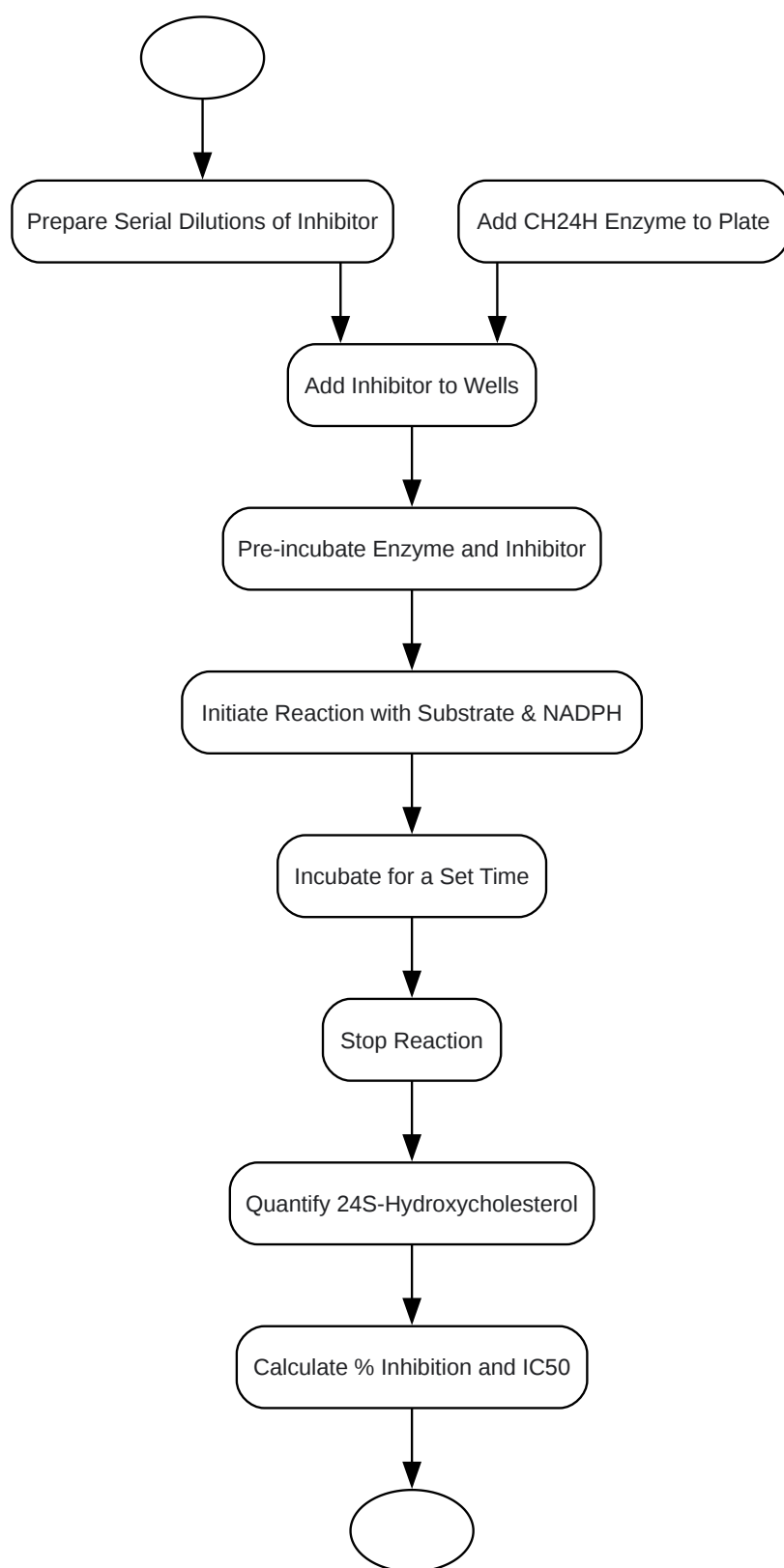
Property	Value	Reference
IC50	8.5 nM	[1] [2] [3]
CAS Number	1613480-70-8	[1]
Molecular Formula	C17H23N5O	[1]
Molecular Weight	313.40	[1] [4]
Activity	Orally active, Blood-brain barrier penetrant	[1] [2]

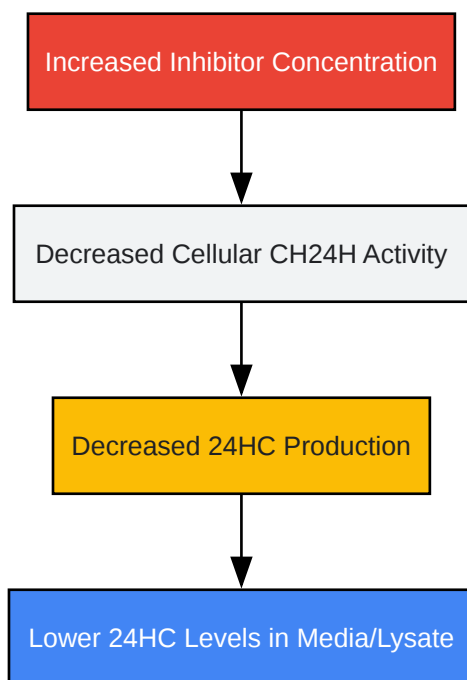
Q2: What is the mechanism of action of **Cholesterol 24-hydroxylase-IN-1**?

Cholesterol 24-hydroxylase-IN-1 functions by directly inhibiting the enzymatic activity of CH24H. CH24H is a cytochrome P450 enzyme primarily expressed in the brain that catalyzes the conversion of cholesterol to 24S-hydroxycholesterol (24HC).[\[5\]](#) This conversion is the main pathway for cholesterol elimination from the brain. By inhibiting CH24H, the inhibitor reduces the levels of 24HC.

Signaling Pathway of CH24H Inhibition







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